

Application Notes and Protocols: Yeast Two-Hybrid Screening for AW4 Protein Interactions

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on utilizing the Yeast Two-Hybrid (Y2H) system to identify and characterize protein-protein interactions involving the hypothetical protein **AW4**.

Introduction to the Yeast Two-Hybrid (Y2H) System

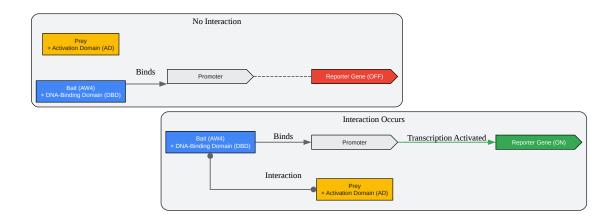
The Yeast Two-Hybrid system is a powerful molecular biology technique used to discover protein-protein interactions (PPIs) and protein-DNA interactions by taking advantage of the modular nature of eukaryotic transcription factors. These transcription factors typically consist of a DNA-binding domain (DBD) and a transcriptional activation domain (AD). The core principle of the Y2H assay is that the two domains can be separated and still function if brought back into proximity by interacting proteins.

In a typical screen, the protein of interest (the "bait," e.g., **AW4**) is fused to the DBD of a transcription factor (e.g., GAL4). A library of potential interaction partners (the "prey") is fused to the corresponding AD. When the bait and prey proteins interact, the DBD and AD are brought close enough to reconstitute a functional transcription factor. This reconstituted factor then drives the expression of a reporter gene (e.g., HIS3, ADE2, lacZ), allowing for the selection and identification of interacting partners.

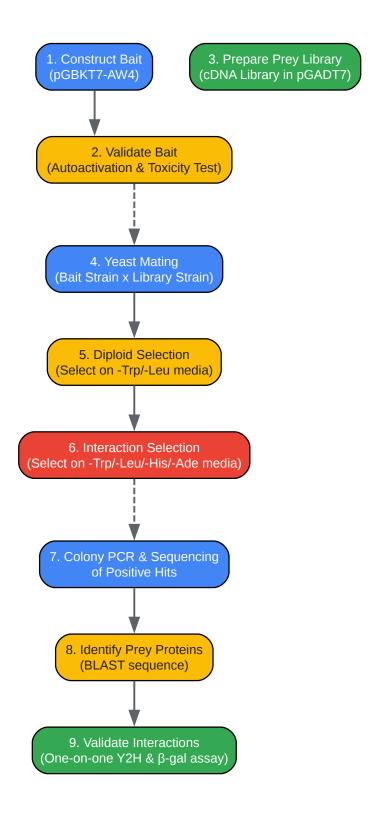
Visualizing the Y2H Principle and Workflow

To better illustrate the methodology, the following diagrams outline the principle of the Y2H system and the experimental workflow for screening **AW4** interactions.

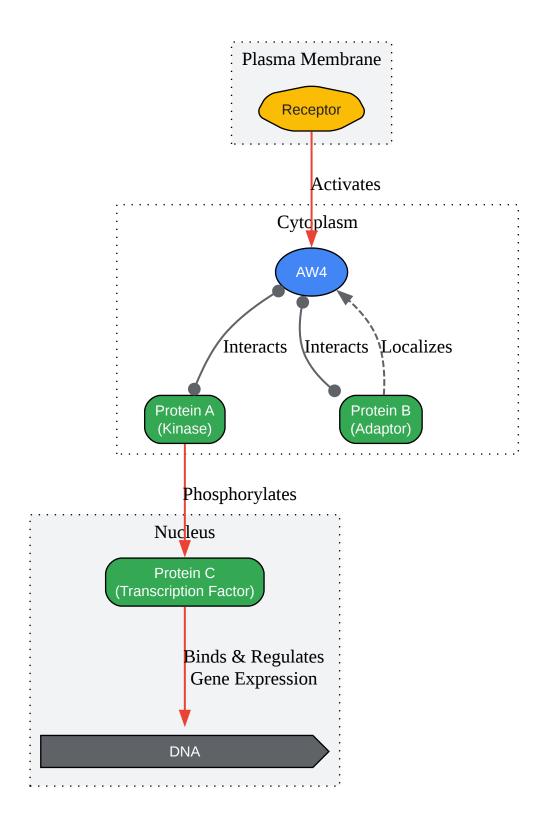












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